Unveiling the Selectivity of SB-216641A: A Comparative Guide for Researchers

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Compound of Interest

Compound Name:	*SB-216641A*
CAS No.:	*170230-39-4*
Cat. No.:	*B1229785*

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For scientists and drug development professionals navigating the landscape of kinase inhibitors, understanding the precise selectivity profile of a compound is paramount. This guide provides a detailed comparison of **SB-216641A**, a potent inhibitor of Glycogen Synthase Kinase 3 (GSK-3), against a broader panel of kinases. By presenting quantitative data, detailed experimental methodologies, and visual representations of relevant biological pathways and workflows, this document serves as a critical resource for informed decision-making in research and development.

At a Glance: Kinase Selectivity Profile of a Close Analog, SB-216763

SB-216641A is a well-established tool compound for studying the roles of GSK-3. To provide a quantitative understanding of its selectivity, we present data for its close and extensively profiled analog, SB-216763. Both compounds are maleimide derivatives and are often used interchangeably in research. SB-216763 potently inhibits both GSK-3 isoforms, GSK-3α and GSK-3β, with an IC50 value of approximately 34.3 nM for GSK-3α.[1][2]

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The following table summarizes the inhibitory activity of SB-216763 against a panel of kinases, as determined by the International Centre for Kinase Profiling. The data represents the percentage of remaining kinase activity in the presence of 10 µM of the inhibitor. Values approaching 100% indicate minimal inhibition, while values closer to 0% signify strong inhibition.

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Kinase Target	Family	% Activity Remaining (at 10 µM)
GSK3 beta	CMGC	-3
ERK8	CMGC	0
DYRK1A	CMGC	4
SRPK1	CMGC	12
HIPK2	CMGC	14
IRR	TK	31
MST2	STE	31
PIM3	CAMK	31
RSK1	AGC	33
RSK2	AGC	40
SmMLCK	CAMK	40
HIPK3	CMGC	41
NEK6	NEK	42
CAMKK beta	CAMK	43
YES1	TK	43
PIM2	CAMK	44
MST4	STE	49
PLK1	Other	51
Aurora C	Other	52
IKK epsilon	TKL	55
CDK2-Cyclin A	CMGC	57
PAK5	STE	58
PKC alpha	AGC	58

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DYRK3	CMGC	59
MELK	CAMK	59
MKK1	STE	61
p38 beta MAPK	CMGC	61
PIM1	CAMK	62
PAK4	STE	63
p38 delta MAPK	CMGC	67
MARK3	CAMK	68
AMPK	CAMK	69
PRK2	AGC	69
MAPKAP-K2	CAMK	71
ROCK 2	AGC	71
p38 alpha MAPK	CMGC	72
CK1 delta	CMGC	73
MSK1	CAMK	73
PHK	Other	73
PKC zeta	AGC	75
ERK2	CMGC	76
JNK3	CMGC	77
MNK1	CAMK	79
NEK7	NEK	79
JNK2	CMGC	81
MNK2	CAMK	81
PKB beta	AGC	81

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BRSK2	CAMK	82
TBK1	TKL	82
Aurora B	Other	83
CHK2	CAMK	83
EPH-A2	TK	84
PKB alpha	AGC	84
PRAK	CAMK	84
SGK1	AGC	84
CAMKK alpha	CAMK	85
Src	TK	85
CAMK1	CAMK	86
PAK6	STE	86
ERK1	CMGC	88
Lck	TK	88
SYK	TK	89
CK2	CMGC	91
CSK	TK	91
IKK beta	TKL	91
CHK1	CAMK	92
PKA	AGC	92
FGF-R1	TK	94
JNK1	CMGC	95
p38 gamma MAPK	CMGC	95
PDK1	AGC	95

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EF2K	Other	96
S6K1	AGC	96
DYRK2	CMGC	104
MAPKAP-K3	CAMK	117

Data sourced from the International Centre for Kinase Profiling.

Comparison with Other GSK-3 Inhibitors

The selectivity of a GSK-3 inhibitor is a critical factor in its utility as a research tool or therapeutic agent. Below is a comparison of SB-216763 with other commonly used GSK-3 inhibitors.

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Inhibitor	Target(s)	IC50	Selectivity Notes
SB-216763	GSK-3α/β	~34 nM	Exhibits minimal activity against a panel of 24 other kinases at concentrations up to 10 µM.[1][2]
CHIR-99021	GSK-3α/β	GSK-3α: 10 nM, GSK-3β: 6.7 nM	Highly selective for GSK-3 over other kinases. A kinome scan revealed a high degree of kinase selectivity.
AR-A014418	GSK-3β	104 nM	Shows high specificity for GSK-3 with no significant inhibition of 26 other tested kinases.
BIO (6-bromoindirubin-3'-oxime)	GSK-3α/β, CDKs	GSK-3α/β: ~5 nM, CDK1/5: ~3 nM	Less selective, also potently inhibits cyclin-dependent kinases (CDKs). Exhibited the lowest kinase selectivity against a panel of 359 kinases in one study.

Experimental Protocols

The determination of a kinase inhibitor's selectivity profile relies on robust and standardized experimental procedures. Below are detailed methodologies for common kinase screening assays.

Biochemical Kinase Assay (Radiometric)

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This traditional and highly reliable method directly measures the transfer of a radiolabeled phosphate from ATP to a substrate.

Materials:

- Purified, active kinase
- Specific peptide or protein substrate
- Test inhibitor (e.g., **SB-216641A**) dissolved in DMSO
- Kinase reaction buffer (e.g., 50 mM MOPS, pH 7.0, 10 mM Mg-acetate, 0.2 mM EDTA, 7.5 mM β-mercaptoethanol, 5% glycerol, 0.01% Tween-20)
- [γ-^{33}P]ATP
- Phosphocellulose paper or filter plates
- Scintillation counter

Procedure:

- Reaction Setup: In a microtiter plate, combine the kinase, substrate, and varying concentrations of the test inhibitor in the kinase reaction buffer. Include a DMSO vehicle control (no inhibitor).
- Initiation: Start the kinase reaction by adding [γ-^{33}P]ATP to each well.
- Incubation: Incubate the plate at a controlled temperature (e.g., 30°C) for a defined period (e.g., 30-60 minutes).
- Termination and Separation: Stop the reaction and separate the phosphorylated substrate from the unreacted [γ-^{33}P]ATP. This is typically achieved by spotting the reaction mixture onto phosphocellulose paper or using filter plates, which bind the phosphorylated substrate. The paper or plates are then washed to remove unbound ATP.
- Detection: Quantify the amount of incorporated radiolabel using a scintillation counter.

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- Data Analysis: Calculate the percentage of kinase activity remaining at each inhibitor concentration relative to the vehicle control. Determine the IC50 value by plotting the percent inhibition against the logarithm of the inhibitor concentration and fitting the data to a dose-response curve.

Biochemical Kinase Assay (Luminescence-Based, e.g., ADP-Glo™)

This non-radioactive method measures the amount of ADP produced during the kinase reaction, which is directly proportional to kinase activity.

Materials:

- Purified, active kinase
- Specific peptide or protein substrate
- Test inhibitor dissolved in DMSO
- Kinase reaction buffer
- ATP
- ADP-Glo™ Kinase Assay Kit (or equivalent), which includes ADP-Glo™ Reagent and Kinase Detection Reagent.

Procedure:

- Kinase Reaction:
  - Add the test inhibitor at various concentrations to the wells of a microtiter plate.
  - Add the kinase enzyme to each well.
  - Initiate the reaction by adding a mixture of the substrate and ATP.
  - Incubate the plate at a controlled temperature for a specified time.

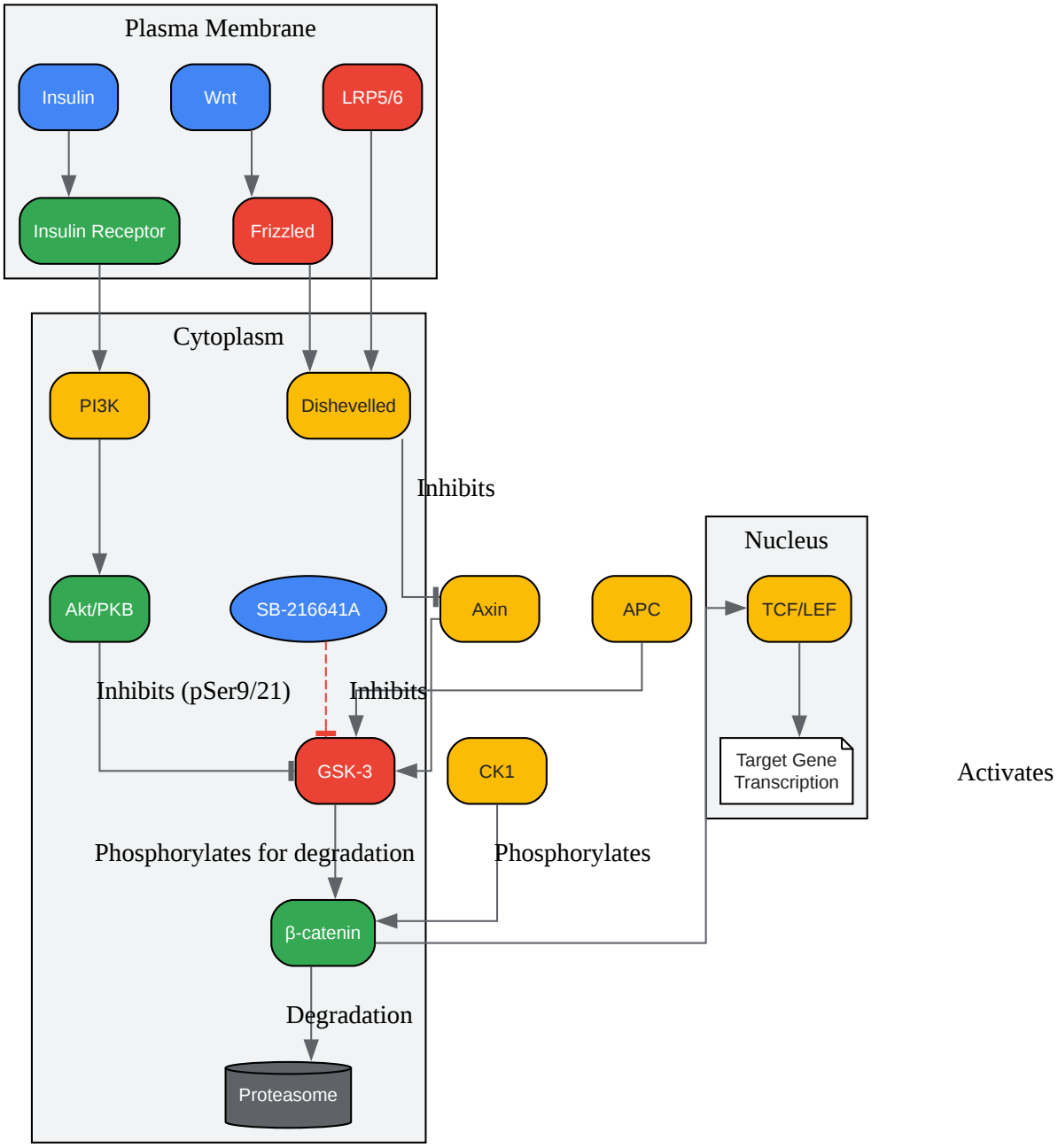
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- Signal Detection:
  - Add the ADP-Glo™ Reagent to each well to stop the kinase reaction and deplete the remaining ATP. Incubate at room temperature.
  - Add the Kinase Detection Reagent to convert the generated ADP back to ATP and produce a luminescent signal via a coupled luciferase reaction. Incubate at room temperature.
- Measurement: Read the luminescence on a plate reader.
- Data Analysis: The luminescent signal is proportional to the amount of ADP produced and thus to the kinase activity. Calculate the percent inhibition and IC50 values as described for the radiometric assay.

Visualizing the Landscape: Signaling Pathways and Workflows

To provide a clearer context for the action of **SB-216641A**, the following diagrams, generated using Graphviz (DOT language), illustrate the GSK-3 signaling pathway and a typical experimental workflow for kinase inhibitor profiling.

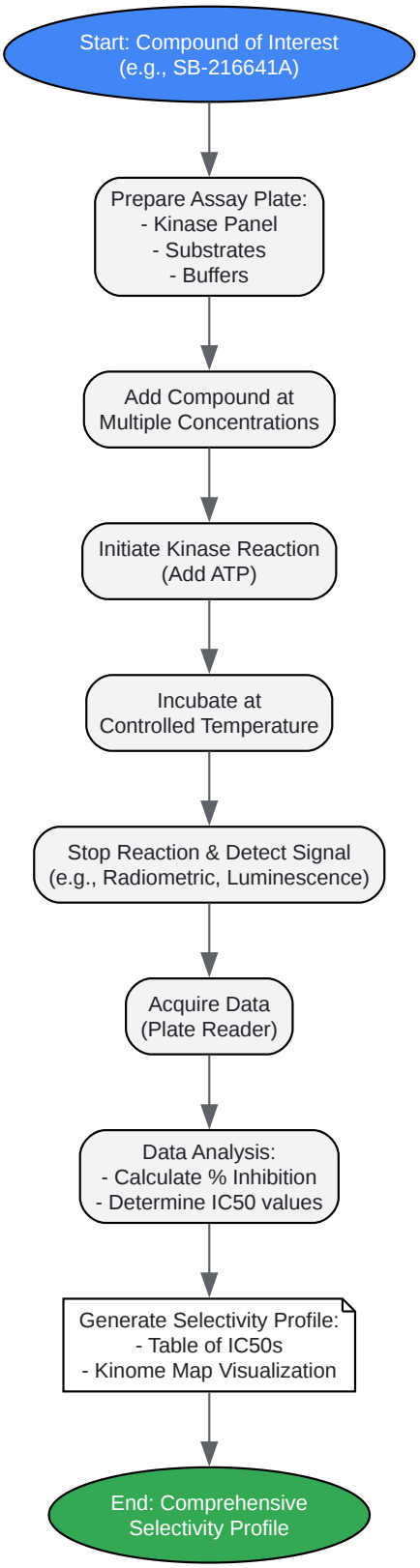
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GSK-3 Signaling Pathways

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Kinase Inhibitor Profiling Workflow

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